

Avarol: A Potential Anti-HIV Agent

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Compound of Interest

Compound Name: *Antiarol*

Cat. No.: *B152058*

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Avarol is a natural compound isolated from the marine sponge *Dysidea avara*. It has been shown to possess a range of biological activities, including antimitotic, antimutagenic, and, most relevant to this guide, anti-HIV effects.^[1] This document provides a comprehensive overview of the research conducted to evaluate the efficacy and mechanism of action of Avarol against the Human Immunodeficiency Virus (HIV).

Quantitative Data on Anti-HIV Activity and Cytotoxicity

The following table summarizes the key quantitative data from in vitro studies on Avarol's anti-HIV activity and its cytotoxic effects on various cell lines.

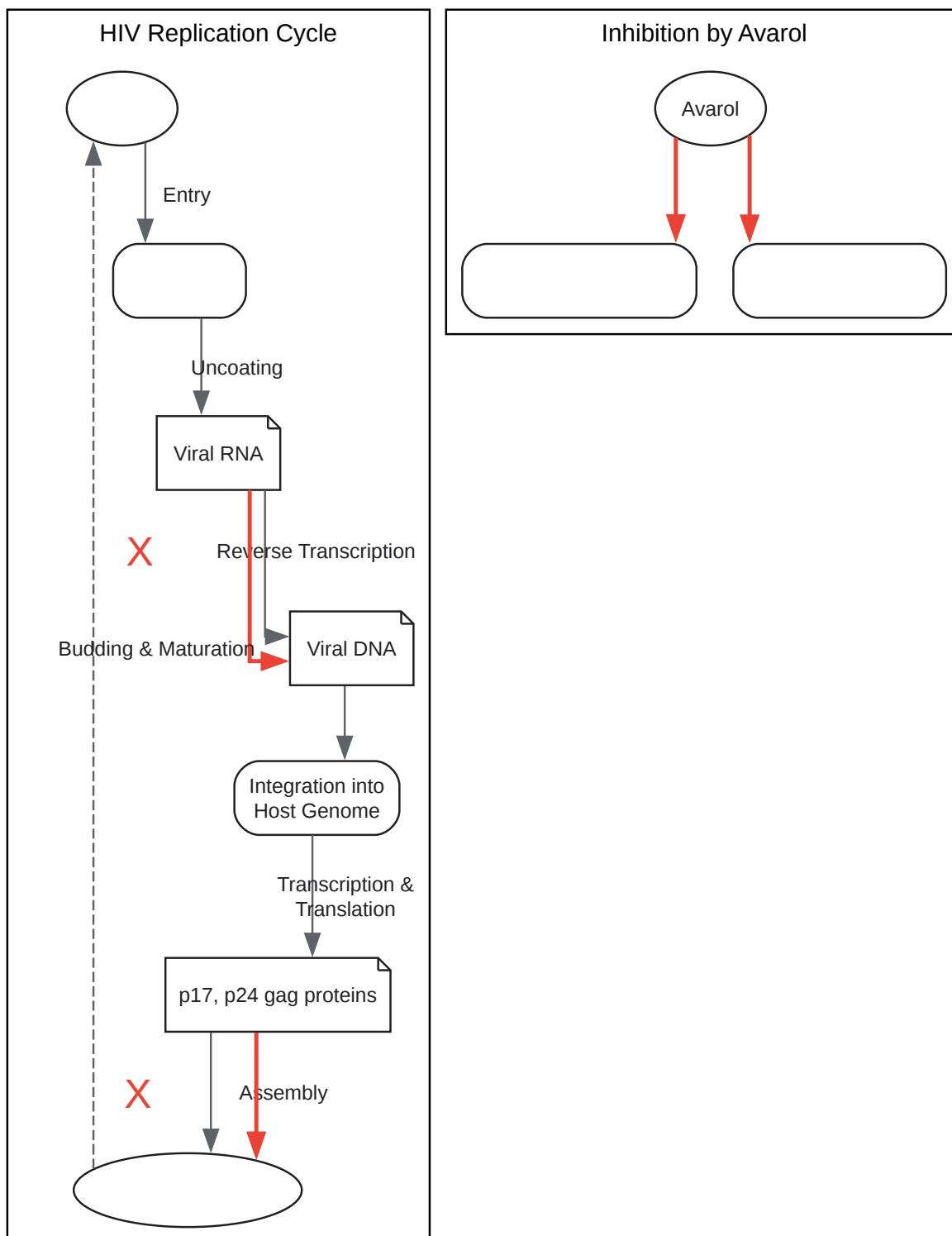
Parameter	Cell Line	Virus Strain	Value	Reference
Cytoprotective Concentration	H9 cells	HTLV-IIIB	As low as 0.1 μ g/mL (0.3 μ M)	[1]
IC50 (Cytotoxicity)	HeLa	-	10.22 \pm 0.28 μ g/mL	[2]
IC50 (Cytotoxicity)	LS174	-	Not specified, but higher than HeLa	[2]
IC50 (Cytotoxicity)	A549	-	Not specified, but higher than HeLa	[2]
IC50 (Cytotoxicity)	MRC-5 (normal cells)	-	29.14 \pm 0.41 μ g/mL	[2]

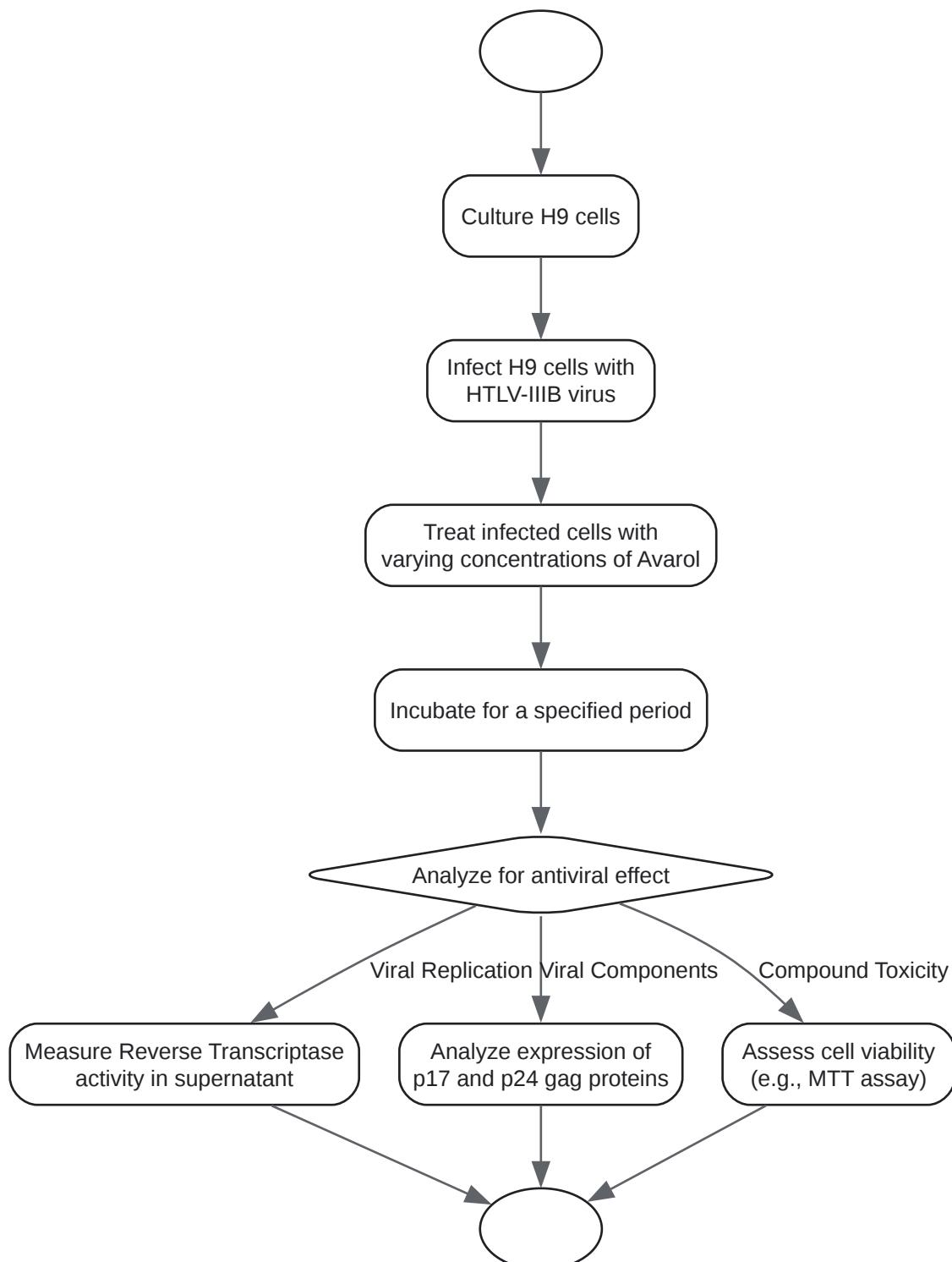
Mechanism of Action

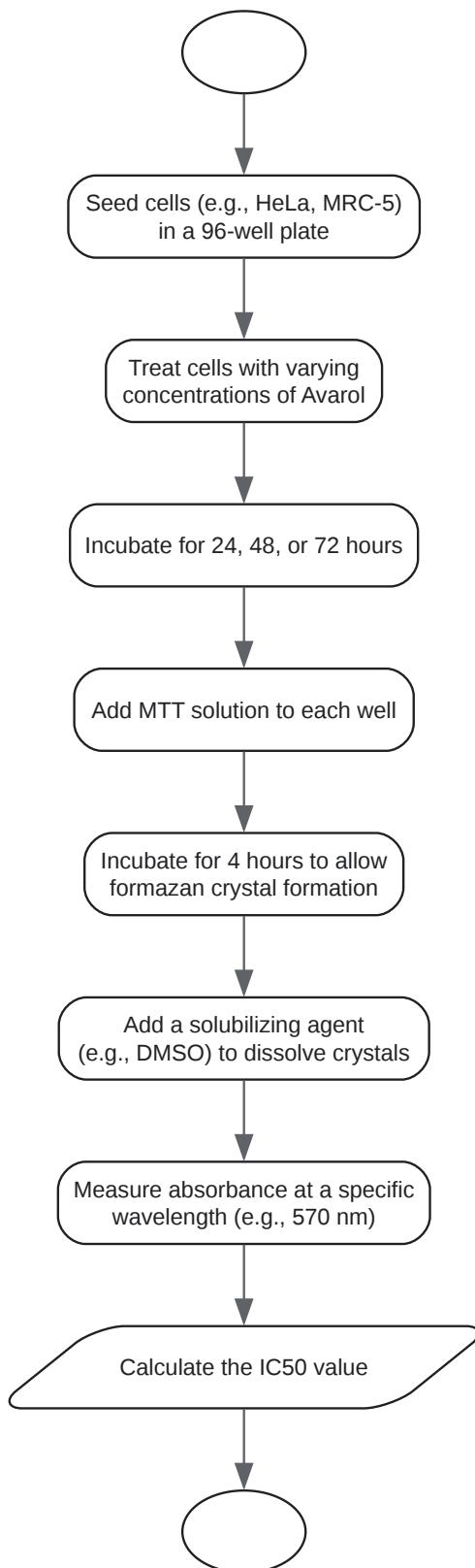
Avarol exhibits its anti-HIV activity primarily through the inhibition of viral replication.[1] Studies have shown that both Avarol and its oxidized form, Avarone, have a dose-dependent inhibitory effect on the replication of HIV in human H9 cells.[1] The key mechanisms identified are:

- Inhibition of Reverse Transcriptase: Avarol and Avarone block viral replication by inhibiting the activity of reverse transcriptase by approximately 80%. [1] Reverse transcriptase is a crucial enzyme for the conversion of viral RNA into DNA, a necessary step for the integration of the viral genome into the host cell's DNA.
- Inhibition of Viral Protein Expression: These compounds also block the expression of the p17 and p24 gag proteins of HIV in a dose-dependent manner.[1] These proteins are essential components of the viral capsid and are critical for the assembly of new virus particles.

The following diagram illustrates the proposed mechanism of action of Avarol in inhibiting HIV replication.





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References

- 1. Inhibition of replication of the etiologic agent of acquired immune deficiency syndrome (human T-lymphotropic retrovirus/lymphadenopathy-associated virus) by avarol and avarone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
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